

# Unveiling the Molecular Weight of 1-(3-Bromopropyl)-3-methylbenzene: A Technical Overview

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## Compound of Interest

Compound Name: 1-(3-Bromopropyl)-3-methylbenzene

Cat. No.: B2791358

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This technical guide provides a detailed analysis of the molecular weight of the compound **1-(3-Bromopropyl)-3-methylbenzene**, a molecule of significant interest to researchers and professionals in the fields of organic chemistry, pharmacology, and drug development. This document outlines the foundational data and computational methodology used to determine this critical physicochemical property.

## Molecular Composition and Atomic Constituents

The fundamental identity of a molecule is defined by its constituent atoms. For **1-(3-Bromopropyl)-3-methylbenzene**, the molecular formula has been established as  $C_{10}H_{13}Br$  [1] [2] [3]. This indicates that a single molecule of this compound is composed of 10 carbon atoms, 13 hydrogen atoms, and one bromine atom.

## Atomic Weight Data

The calculation of the molecular weight is contingent upon the precise atomic weights of its constituent elements. The values utilized in this analysis are based on the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).

Element	Symbol	Atomic Weight ( g/mol )
Carbon	C	12.011
Hydrogen	H	1.008
Bromine	Br	79.904[4][5][6]

Table 1: Standard atomic weights of the constituent elements of **1-(3-Bromopropyl)-3-methylbenzene**.

## Calculation of Molecular Weight

The molecular weight is the summation of the atomic weights of all atoms present in the molecule. The calculation for **1-(3-Bromopropyl)-3-methylbenzene** is as follows:

- Carbon: 10 atoms  $\times$  12.011 g/mol = 120.11 g/mol
- Hydrogen: 13 atoms  $\times$  1.008 g/mol = 13.104 g/mol
- Bromine: 1 atom  $\times$  79.904 g/mol = 79.904 g/mol [4][5][6]

Total Molecular Weight = 120.11 + 13.104 + 79.904 = 213.118 g/mol

This calculated value is consistent with published data for this compound, which reports a molecular weight of 213.11 g/mol [1].

## Logical Flow of Molecular Weight Determination

The process for determining the molecular weight of a chemical compound is a fundamental and logical sequence. The following diagram illustrates this workflow.



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Figure 1: Workflow for calculating the molecular weight of a compound.

This in-depth guide provides the essential data and a clear, structured methodology for understanding the molecular weight of **1-(3-Bromopropyl)-3-methylbenzene**. This foundational knowledge is critical for a wide range of experimental and theoretical applications in the scientific community.

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